

2,2,7,7-Tetramethyloctane: A Technical Guide for Non-Polar Applications

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Compound of Interest

Compound Name: 2,2,7,7-Tetramethyloctane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2,7,7-tetramethyloctane**, a highly branched aliphatic hydrocarbon, for its potential use as a non-polar solvent in research, chemical synthesis, and drug development. This document collates available physicochemical data, discusses its expected solubility and solvent properties, and outlines safety and handling considerations.

Physicochemical Properties

Quantitative data for **2,2,7,7-tetramethyloctane** is summarized in the table below. This information is crucial for its evaluation as a solvent in various experimental and manufacturing processes.

Property	Value	Unit
Molecular Formula	C ₁₂ H ₂₆	
Molecular Weight	170.33	g/mol
Boiling Point	184.7 - 190	°C
Melting Point	-50.8 (estimate)	°C
Density	0.7360 - 0.8	g/cm ³
Refractive Index	1.4144 - 1.422	
Flash Point	62.3 (±11.7)	°C
Vapor Pressure	1.0 (±0.2)	mmHg at 25°C
LogP (Octanol/Water Partition Coefficient)	6.40	

Solvent Characteristics

Polarity and Dielectric Constant

As a highly branched alkane, **2,2,7,7-tetramethyloctane** is a non-polar solvent. While a specific dielectric constant for this compound is not readily available in the literature, it is expected to be low, likely in the range of 1.9 to 2.2, similar to other branched and linear alkanes such as heptane (1.92) and iso-octane (1.94)[1]. This low dielectric constant makes it suitable for dissolving non-polar and weakly polar compounds.

Solubility and Miscibility

The high LogP value of 6.40 indicates that **2,2,7,7-tetramethyloctane** is highly hydrophobic and practically insoluble in water[2]. Based on the principle of "like dissolves like," it is expected to be miscible with a wide range of common non-polar organic solvents, including:

- Aliphatic hydrocarbons (e.g., hexane, heptane)
- Aromatic hydrocarbons (e.g., toluene, xylene)
- Ethers (e.g., diethyl ether, tetrahydrofuran)

- Chlorinated solvents (e.g., dichloromethane, chloroform)

It will likely have poor solubility in highly polar solvents such as methanol, ethanol, and acetonitrile.

Viscosity

Specific experimental data for the dynamic viscosity of **2,2,7,7-tetramethyloctane** is not available. However, for alkanes, viscosity is influenced by molecular structure. Branched-chain alkanes are generally less viscous than their straight-chain counterparts[3]. This lower viscosity can be advantageous in applications requiring good fluid dynamics and ease of handling. It is important to note that for very long-chain alkanes, extensive branching can sometimes lead to increased viscosity due to molecular entanglement[4].

Potential Applications

While specific documented applications of **2,2,7,7-tetramethyloctane** as a solvent are limited in publicly available literature, its physicochemical properties suggest its utility in several areas:

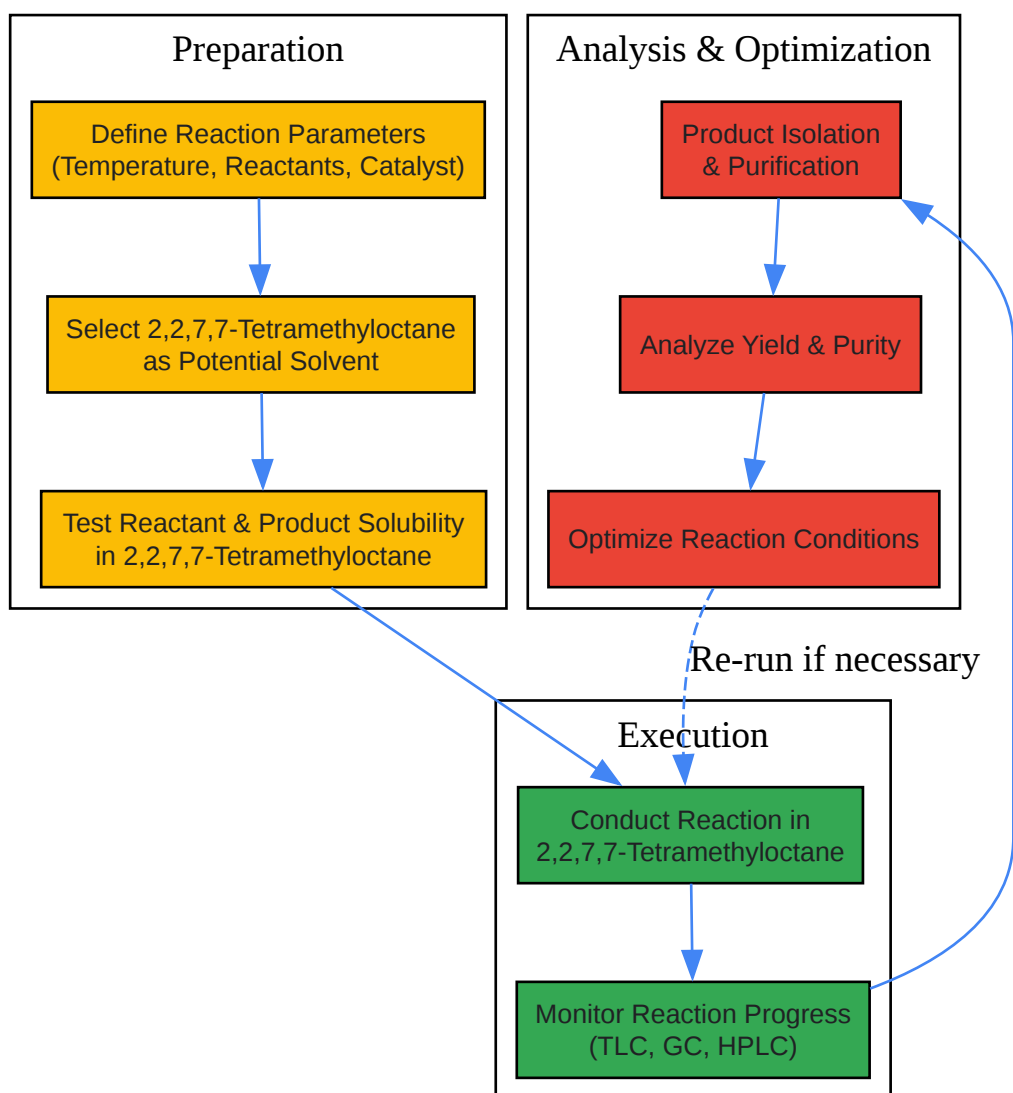
- **Reaction Medium:** Its chemical inertness makes it a suitable solvent for reactions involving highly reactive reagents, such as organometallics[5]. The relatively high boiling point allows for conducting reactions at elevated temperatures.
- **Extraction Solvent:** Due to its non-polar nature and immiscibility with water, it could be employed for the extraction of non-polar compounds from aqueous matrices or natural products.
- **Chromatography:** As a non-polar solvent, it has potential use as a component of the mobile phase in normal-phase chromatography[5].
- **Non-polar Lubricants and Fluids:** The properties of branched alkanes are relevant to the formulation of lubricants and other functional fluids[6][7].

Experimental Protocols

Detailed experimental protocols for the use of **2,2,7,7-tetramethyloctane** as a solvent are not currently available in published scientific literature. Researchers and professionals seeking to utilize this solvent should develop and validate their own protocols based on the specific

requirements of their application, taking into account the physicochemical properties and safety information provided in this guide.

Below is a generalized workflow for evaluating **2,2,7,7-tetramethyloctane** as a reaction solvent.



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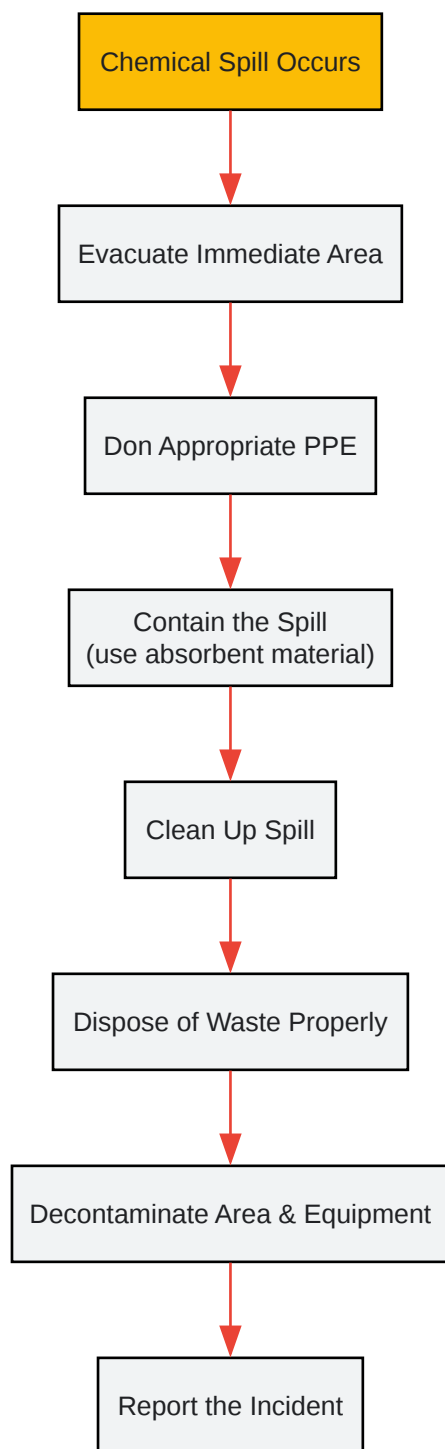
A generalized workflow for evaluating a new reaction solvent.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2,2,7,7-tetramethyloctane** is not widely available. However, based on the data for similar branched alkanes and flammable liquids, the following precautions should be taken:

- **Flammability:** **2,2,7,7-tetramethyloctane** is a flammable liquid. Handle with care, away from ignition sources such as open flames, sparks, and hot surfaces. Use in a well-ventilated area or under a fume hood.
- **Inhalation:** Avoid inhaling vapors. High concentrations of alkane vapors may cause dizziness, nausea, and respiratory irritation.
- **Skin and Eye Contact:** Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat. In case of contact, wash the affected area with soap and water. For eye contact, flush with copious amounts of water for at least 15 minutes and seek medical attention.
- **Ingestion:** Do not ingest. If swallowed, do not induce vomiting and seek immediate medical attention.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

The logical relationship for handling a chemical spill is outlined in the diagram below.



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A flowchart for responding to a chemical spill.

Conclusion

2,2,7,7-Tetramethyloctane presents as a viable non-polar solvent for a range of applications, particularly where chemical inertness and a specific boiling point are required. Its properties are largely in line with other highly branched alkanes. However, the lack of specific application data and experimental protocols in the current literature necessitates that researchers conduct their own thorough evaluations for its suitability in their specific use cases. As with any chemical, proper safety precautions are paramount during its handling and use.

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